

caffeic aldehyde vs caffeic acid structural differences

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Compound Focus: Caffeic aldehyde

CAS No.: 141632-15-7



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Compound Comparison: Structural & Chemical Properties

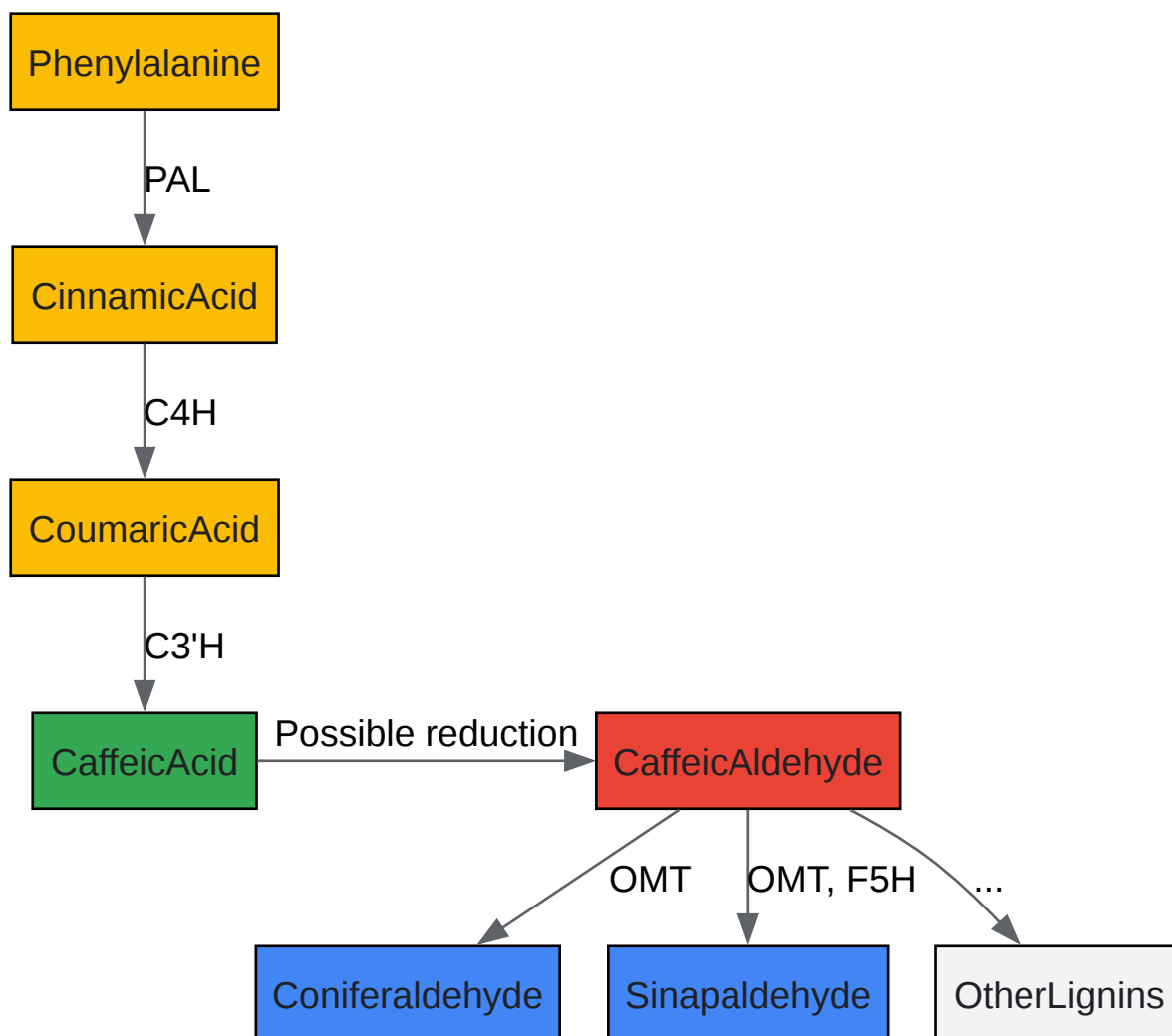
The table below summarizes the core differences between **caffeic aldehyde** and caffeic acid based on the information gathered.

Property	Caffeic Aldehyde	Caffeic Acid
IUPAC Name	(2E)-3-(3,4-Dihydroxyphenyl)prop-2-enal [1]	(2E)-3-(3,4-Dihydroxyphenyl)prop-2-enoic acid [2]
Molecular Formula	C ₉ H ₈ O ₃ [1] [3] [4]	C ₉ H ₈ O ₄ [2]
Molecular Weight	164.16 g/mol [1] [3] [4]	180.16 g/mol [2]

Property	Caffeic Aldehyde	Caffeic Acid
Chemical Structure	 The image is a blue square placeholder with the text 'imgbb.com' and 'image not found' in white.	 The image is a blue square placeholder with the text 'imgbb.com' and 'image not found' in white.
Core Functional Group	Aldehyde (-CHO) [1]	Carboxylic Acid (-COOH) [2]
Key Difference	Terminal carbon is part of an aldehyde group.	Terminal carbon is part of a carboxylic acid group.
Natural Occurrence	Found in seeds of <i>Phytolacca americana</i> (American pokeweed) [1].	Ubiquitous in plants; high levels in coffee, thyme, sage, yerba mate, and black chokeberry [2] [5].
Biosynthetic Role	Intermediate in the phenylpropanoid pathway [4].	Intermediate in the biosynthesis of lignin and other phenylpropanoids [2].

Biological Pathway Context

Both compounds are intermediates in the phenylpropanoid biosynthesis pathway, which is crucial for producing a wide array of plant metabolites. The following diagram illustrates their relationship, showing how **caffeic aldehyde** sits at a branch point between pathways leading to different lignin monomers.



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*Caffeic acid and **caffeic aldehyde** are intermediates in phenylpropanoid pathway, with **caffeic aldehyde** serving as a key branch point in lignin biosynthesis [2] [4].*

Pharmacological Profile

While caffeic acid has been extensively studied, detailed pharmacological data for **caffeic aldehyde** from the search results is limited. The table below outlines the available information.

Aspect	Caffeic Aldehyde	Caffeic Acid
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| **Reported Bioactivities** | Information limited in search results [1]. | **Antioxidant:** Effective ROS scavenger in vitro and in vivo [2]. **Anti-inflammatory:** Modulates immunomodulatory activity [2] [5]. **Anti-osteoporotic:** Derivatives like CAPE can inhibit osteoclastogenesis [5]. **Neuroprotective:** Shows anti-AChE activity and improves memory in animal models [5]. | | **Research Emphasis** | Appears less studied based on available data. | Widely investigated for its health-promoting potential and as a precursor for derivatives [5]. | | **Key Derivatives** | Not specified in search results. | **Caffeic Acid Phenethyl Ester (CAPE):** Known for potent antitumor and anti-inflammatory effects [5]. **Chlorogenic Acid:** An ester of caffeic acid and quinic acid, common in coffee [2]. | | **Toxicology / Carcinogenicity** | No specific data found in search results. | Classified by IARC as Group 2B ("possibly carcinogenic to humans") based on animal studies showing stomach papillomas at high doses; also shows anticarcinogenic properties [2]. |

Analytical Methodologies

The search results provide some information on analytical techniques suitable for these compounds, though not the detailed experimental protocols you requested.

- **Conformational Analysis:** A recent study (2023) used **laser ablation chirped-pulse Fourier transform microwave spectroscopy** to identify eight distinct conformers of caffeic acid, highlighting the utility of rotational spectroscopy for deciphering complex conformational landscapes, even with minimal structural differences [6].
- **Chromatographic Analysis: High-Performance Liquid Chromatography (HPLC)** is a standard method for quantifying these compounds. For instance, one referenced method for determining caffeic acid in dandelion uses a C18 column, a methanol-phosphate buffer mobile phase (pH 3.8-4.0), and detection at 323 nm [7]. This protocol could likely be adapted for **caffeic aldehyde** with optimization of the detection wavelength and mobile phase.
- **Mass Spectrometry:** Caffeic acid is commonly used as a **matrix in MALDI (Matrix-Assisted Laser Desorption/Ionization) mass spectrometry** analyses [2] [7]. Its ability to absorb UV laser energy and facilitate ionization of analytes makes it valuable in this analytical technique.

Key Insights for Researchers

- **Strategic Positioning of Caffeic Aldehyde:** Its role in the phenylpropanoid pathway suggests it is a key precursor for synthesizing G-lignin (via coniferaldehyde) and S-lignin (via sinapaldehyde) [4]. This makes it a critical target for metabolic engineering aimed at modifying plant lignin content for improved biofuel production.

- **The Caffeic Acid Paradox:** The dual carcinogenic and anticarcinogenic reports for caffeic acid underscore the complexity of polyphenol biology. Factors such as dosage, metabolic transformation by gut flora, and oxidative state can influence its biological effects [2]. This highlights a crucial area for further investigation, particularly concerning its mechanisms of action.
- **Derivatives over Parent Compounds:** The enhanced bioactivity of caffeic acid esters like **CAPE** and **CADPE**, particularly their potent anti-osteoclastogenic and antitumor effects, strongly indicates that chemical modification of the core scaffold is a promising strategy in drug development [5].

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